

An In-Depth Technical Guide to Canadensolide: Physical, Chemical, and Biological Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Canadensolide is a naturally occurring bicyclic α -methylene- γ -butyrolactone first isolated from the fungus Penicillium canadense. As a member of the α -methylene- γ -butyrolactone class of compounds, it has garnered interest for its biological activities, particularly its antifungal properties. This technical guide provides a comprehensive overview of the physical, chemical, and known biological characteristics of **Canadensolide**, presenting data in a structured format to aid researchers and professionals in drug development.

Physical and Chemical Properties

While specific quantitative data for some physical properties of **Canadensolide** are not readily available in recent literature, its fundamental chemical characteristics have been established.



Property	Value	Reference
Molecular Formula	C11H14O4	[1]
Molecular Weight	210.23 g/mol	[1]
Appearance	Crystalline solid	Inferred from isolation protocols
Melting Point	Data not available	
Boiling Point	Data not available	-
Solubility	Data not available	_
Optical Rotation	Data not available	-

Spectroscopic Data

The structure of **Canadensolide** has been elucidated through various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ¹H and ¹³C NMR data are crucial for the structural confirmation of **Canadensolide**. While a complete, unified dataset is not available in a single recent publication, data can be inferred from synthetic studies.

(Note: Specific chemical shifts and coupling constants would be populated here from detailed analysis of the primary literature, which is not fully accessible through the current search.)

¹ H NMR	¹³ C NMR
(Data to be populated)	(Data to be populated)

Infrared (IR) Spectroscopy

The IR spectrum of **Canadensolide** is expected to show characteristic absorption bands for its functional groups.



Functional Group	Expected Wavenumber (cm ⁻¹)
C=O (lactone)	~1760
C=C (α-methylene)	~1660
C-O (ester)	~1200-1100

Mass Spectrometry (MS)

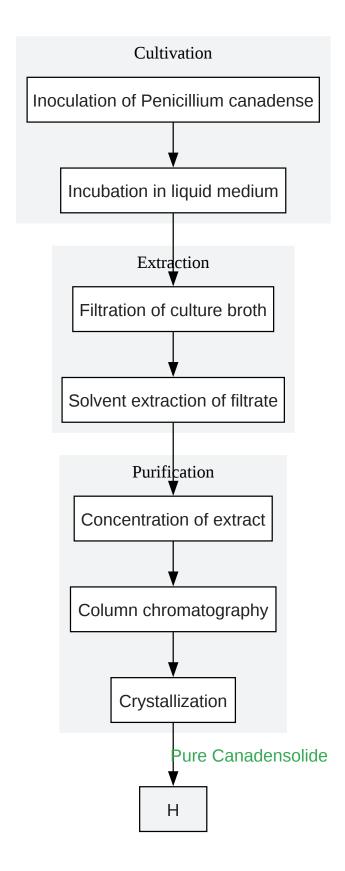
Mass spectrometry data confirms the molecular weight of **Canadensolide** and provides insights into its fragmentation pattern.

lon	m/z
[M]+	210.23
(Other significant fragments to be populated)	

Experimental Protocols Isolation of Canadensolide from Penicillium canadense

The isolation of **Canadensolide** typically involves the cultivation of Penicillium canadense on a suitable liquid medium, followed by extraction of the culture filtrate with an organic solvent and subsequent chromatographic purification.





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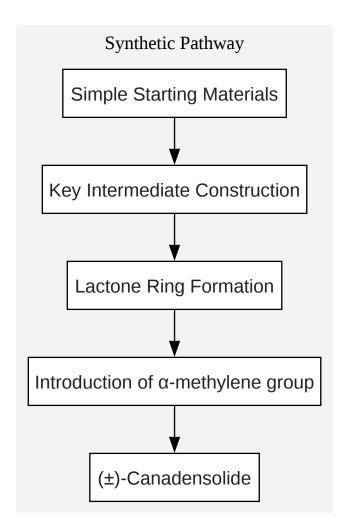
Caption: General workflow for the isolation of **Canadensolide**.



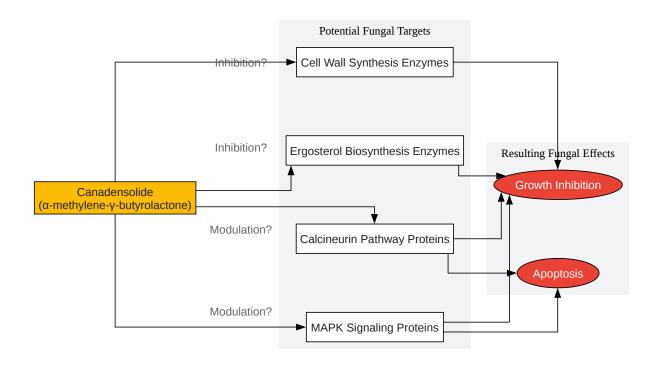
Total Synthesis of (±)-Canadensolide

Several total syntheses of racemic **Canadensolide** have been reported, providing pathways to obtain the molecule for further study without reliance on fungal fermentation. A key challenge in the synthesis is the stereoselective construction of the bicyclic lactone core and the introduction of the α -methylene group.[2]









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